

An In-depth Technical Guide to 1,5-Dimethylpiperazin-2-one

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Compound of Interest

Compound Name: 1,5-Dimethylpiperazin-2-one

Cat. No.: B1357911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,5-Dimethylpiperazin-2-one**, including its chemical identity, physicochemical properties, a proposed synthesis protocol, and relevant safety information. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Chemical Identity and Properties

1,5-Dimethylpiperazin-2-one is a disubstituted piperazinone, a class of heterocyclic compounds that are of interest in medicinal chemistry due to their diverse biological activities.

Identifier	Value
IUPAC Name	1,5-Dimethyl-2-piperazinone
CAS Number	74879-13-3
Chemical Formula	C ₆ H ₁₂ N ₂ O
Molecular Weight	128.17 g/mol
Canonical SMILES	CC1CN(C(=O)CNC1)C
InChI Key	Not available in public databases

Physicochemical Data:

A comprehensive set of experimentally determined physicochemical data for **1,5-Dimethylpiperazin-2-one** is not readily available in public chemical databases. For research and development purposes, it is recommended that these properties, such as melting point, boiling point, and solubility, be determined experimentally.

Proposed Synthesis

A plausible and efficient method for the synthesis of **1,5-Dimethylpiperazin-2-one** is the N-alkylation of 5-methylpiperazin-2-one. This method involves the introduction of a methyl group at the N1 position of the piperazinone ring.

Experimental Protocol: N-Alkylation of 5-Methylpiperazin-2-one

This protocol is a general procedure and may require optimization for specific laboratory conditions and scales.

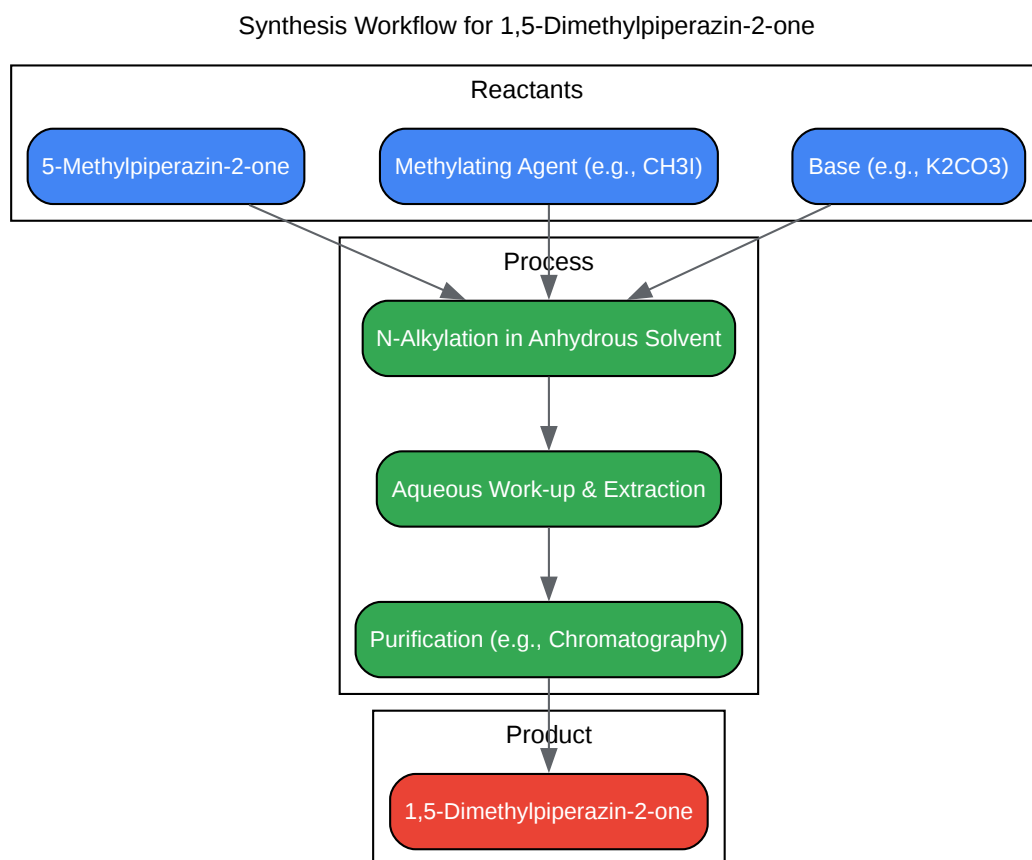
Materials:

- 5-Methylpiperazin-2-one
- Methyl iodide (or another suitable methylating agent)
- A suitable base (e.g., potassium carbonate, sodium hydride)
- Anhydrous polar aprotic solvent (e.g., N,N-Dimethylformamide (DMF), Acetonitrile)
- Deionized water
- Organic extraction solvent (e.g., Dichloromethane, Ethyl acetate)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 5-methylpiperazin-2-one in the chosen anhydrous solvent.
- **Addition of Base:** Add the base to the solution. The amount of base will depend on its strength and the desired reaction conditions.
- **Addition of Methylating Agent:** Slowly add the methylating agent (e.g., methyl iodide) to the reaction mixture at a controlled temperature (e.g., 0 °C or room temperature).
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, quench the reaction by the careful addition of water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- **Washing:** Wash the combined organic layers with water and then with brine to remove any remaining inorganic impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **1,5-Dimethylpiperazin-2-one** using an appropriate technique, such as column chromatography or distillation, to yield the final product of high purity.

Synthesis Workflow Diagram



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Caption: A logical workflow for the synthesis of **1,5-Dimethylpiperazin-2-one**.

Safety and Handling

Detailed toxicological data for **1,5-Dimethylpiperazin-2-one** is not available. Standard laboratory safety precautions should be followed when handling this compound and its precursors. This includes the use of personal protective equipment (PPE) such as safety

glasses, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information on the reagents used in the synthesis, consult their respective Safety Data Sheets (SDS).

Potential Applications in Research and Drug Development

Substituted piperazinones are a versatile class of compounds with a wide range of biological activities. They are often explored as scaffolds in the design of novel therapeutic agents targeting various receptors and enzymes in the central nervous system and other biological systems. The specific substitution pattern of **1,5-Dimethylpiperazin-2-one** may confer unique pharmacological properties, making it a compound of interest for screening in drug discovery programs. Further research is required to elucidate its biological activity and potential therapeutic applications.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All chemical syntheses and handling should be conducted by trained professionals in a suitably equipped laboratory.

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